

An In-depth Technical Guide to 3-(3-Methylphenoxy)piperidine

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)piperidine

CAS No.: 912761-71-8

Cat. No.: B1344110

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The piperidine moiety is a cornerstone in medicinal chemistry, gracing the structures of numerous pharmaceuticals and bioactive compounds. Its conformational flexibility and ability to engage in key binding interactions have rendered it a privileged scaffold in drug design. This guide delves into the specifics of a particular derivative, **3-(3-Methylphenoxy)piperidine**, a molecule of interest for its potential applications in the development of novel therapeutics. The strategic placement of the 3-methylphenoxy group on the piperidine ring offers a unique combination of lipophilicity and hydrogen bonding capabilities, making it a compelling building block for creating targeted and efficacious drug candidates. This document serves as a comprehensive technical resource, consolidating critical information on its chemical identity, properties, synthesis, and potential roles in drug discovery.

Chemical Identity and Properties

CAS Number and Synonyms

The definitive identification of a chemical compound is paramount for accurate research and development. For **3-(3-Methylphenoxy)piperidine**, there exists some ambiguity in publicly accessible databases. However, the most consistently cited Chemical Abstracts Service (CAS) number for the free base is 912761-71-8. The hydrochloride salt of this compound is assigned CAS Number 1858241-01-6[1].

Common synonyms for this compound include:

- 3-(m-Tolyloxy)piperidine[2]
- 3-(3-tolyloxy)piperidine

It is crucial for researchers to verify the identity of the compound using analytical data, especially when sourcing from commercial suppliers, given the potential for isomeric impurities.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its application in drug development, influencing everything from formulation to pharmacokinetic profiles.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO	PubChemLite[3]
Molecular Weight	191.27 g/mol	ChemicalBook[4][5]
Appearance	White to cream to yellow to pale brown powder or crystalline powder	Thermo Fisher Scientific
Predicted XlogP	2.4	PubChemLite[3]
InChI	InChI=1S/C12H17NO/c1-10-4-2-5-11(8-10)14-12-6-3-7-13-9-12/h2,4-5,8,12-13H,3,6-7,9H2,1H3	PubChemLite[3]
SMILES	CC1=CC(=CC=C1)OC2CCCN2	PubChemLite[3]

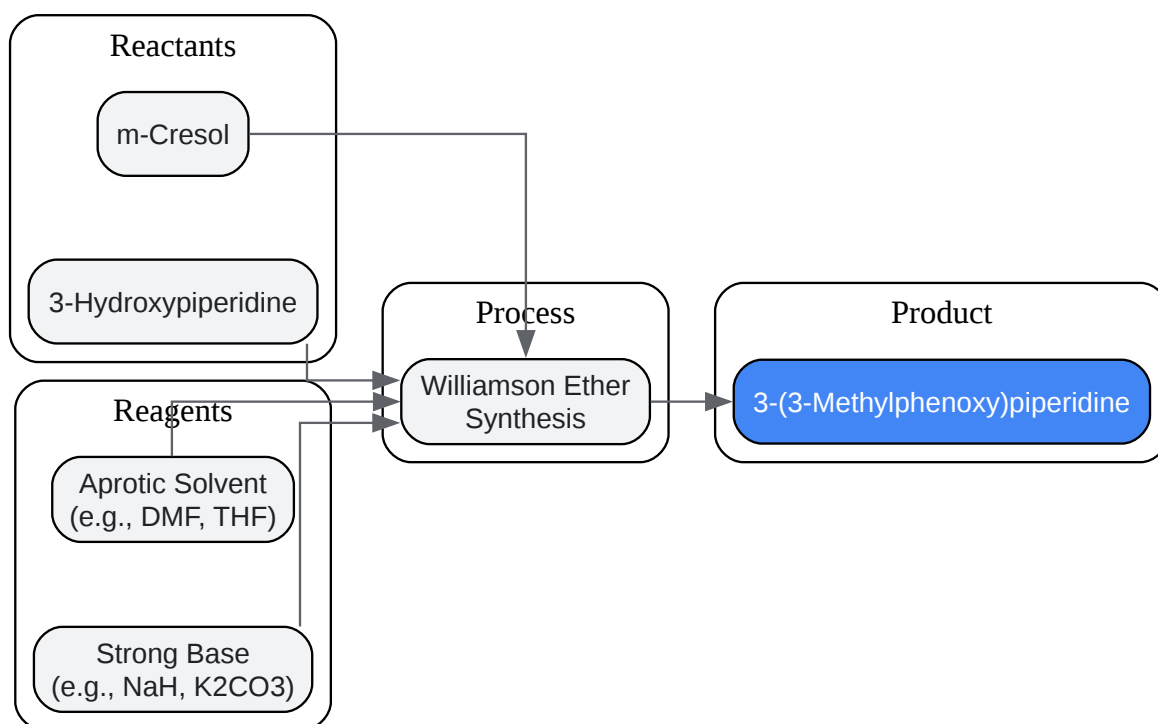
Note: Some properties are predicted based on computational models and should be confirmed through empirical testing.

Synthesis and Manufacturing

The synthesis of 3-aryloxypiperidines can be approached through several synthetic strategies. While a specific, detailed protocol for **3-(3-Methylphenoxy)piperidine** is not readily available in peer-reviewed literature, a general and robust method involves the Williamson ether synthesis. This classical approach provides a reliable pathway for the formation of the aryl ether bond.

General Synthetic Workflow: Williamson Ether Synthesis

This method involves the reaction of a piperidine alcohol with an aryl halide or the reaction of an alcohol with a halogenated piperidine in the presence of a base. For the synthesis of **3-(3-Methylphenoxy)piperidine**, the reaction between 3-hydroxypiperidine and 3-methylphenol (m-cresol) is a logical route.



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Caption: General workflow for the synthesis of **3-(3-Methylphenoxy)piperidine** via Williamson ether synthesis.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is a representative example and may require optimization.

- **Deprotonation of m-Cresol:** To a solution of m-cresol (1.0 eq) in a suitable anhydrous aprotic solvent such as dimethylformamide (DMF) or tetrahydrofuran (THF), add a strong base like sodium hydride (NaH, 1.1 eq) portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon). Allow the reaction mixture to stir at room temperature for 30 minutes to an hour to ensure complete formation of the sodium phenoxide.
- **Nucleophilic Substitution:** To the solution of the sodium phenoxide, add a solution of N-protected 3-bromopiperidine or a similarly activated 3-piperidinyl electrophile (1.0 eq) in the same solvent. The use of an N-protecting group (e.g., Boc, Cbz) is highly recommended to prevent side reactions involving the piperidine nitrogen.
- **Reaction Monitoring:** Heat the reaction mixture to an appropriate temperature (e.g., 60-100 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature and quench carefully with water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.
- **Deprotection (if necessary):** If an N-protecting group was used, a final deprotection step is required. For a Boc group, this is typically achieved by treatment with an acid such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in a suitable solvent.

Applications in Drug Development

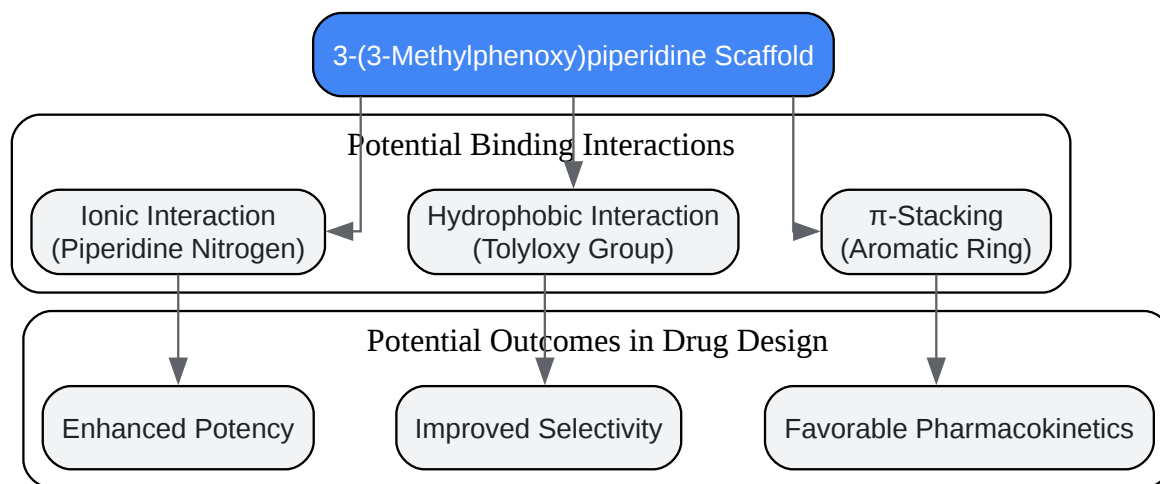
The 3-aryloxy piperidine scaffold is a versatile pharmacophore found in a range of biologically active molecules. The introduction of a methyl group on the phenyl ring, as in **3-(3-Methylphenoxy)piperidine**, can modulate the electronic and steric properties of the molecule, potentially leading to improved potency, selectivity, and pharmacokinetic profiles.

Potential as a Scaffold for CNS-active Agents

The lipophilic nature of the tolyloxy group can facilitate crossing the blood-brain barrier, a critical requirement for drugs targeting the central nervous system (CNS). Derivatives of 3-phenoxy piperidine have been investigated for their potential as antidepressants and neuroprotective agents. The 3-methyl substituent can influence the binding affinity and selectivity for specific receptors or transporters in the brain.

Role in Modulating Receptor-Ligand Interactions

The piperidine nitrogen can act as a proton acceptor or a basic center, forming crucial ionic interactions with acidic residues in protein binding pockets. The phenoxy moiety can participate in hydrophobic and π -stacking interactions. The position of the methyl group can fine-tune these interactions, potentially enhancing selectivity for a particular receptor subtype.



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Caption: Logical relationships of the **3-(3-Methylphenoxy)piperidine** scaffold in drug-receptor interactions.

Future Perspectives

3-(3-Methylphenoxy)piperidine represents a valuable, yet underexplored, building block in the vast landscape of medicinal chemistry. Its straightforward synthesis and tunable physicochemical properties make it an attractive starting point for the development of new chemical entities. Future research efforts could focus on the synthesis and screening of libraries based on this scaffold against a variety of biological targets, particularly those within the CNS. A more definitive clarification of its CAS number in major chemical databases would undoubtedly facilitate and accelerate such research endeavors.

References

- PubChemLite. **3-(3-methylphenoxy)piperidine** (C₁₂H₁₇NO). [[Link](#)]

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